

# Application Notes and Protocols for PD 140376 in Gastric Mucosa Assays

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## Compound of Interest

Compound Name: PD 140376

Cat. No.: B1679104

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## Introduction

**PD 140376** is a potent and highly selective non-peptide antagonist of the cholecystikinin-B/gastrin receptor (CCK-B receptor). This receptor plays a crucial role in the physiology of the gastric mucosa, primarily by mediating gastric acid secretion and regulating the growth of gastric epithelial cells. Gastrin, a principal ligand for the CCK-B receptor, stimulates the release of histamine from enterochromaffin-like (ECL) cells, which in turn acts on parietal cells to induce acid secretion. Furthermore, gastrin is recognized as a trophic factor for the gastric mucosa. The high affinity and selectivity of **PD 140376** make it an invaluable tool for investigating the physiological and pathological roles of the CCK-B receptor in the gastrointestinal tract.

These application notes provide detailed protocols for the use of **PD 140376** in key gastric mucosa assays, including the assessment of gastric acid secretion, histamine release, and cell proliferation.

## Data Presentation

### Ligand Binding and Functional Antagonism

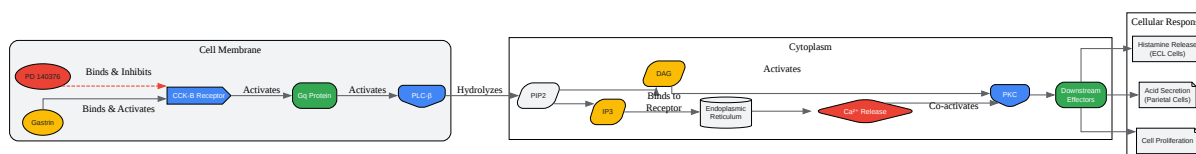
The following table summarizes the binding affinity of **PD 140376** and the functional potency of related CCK-B receptor antagonists. This data is essential for determining the effective concentrations of **PD 140376** in various experimental settings.

Compound	Assay Type	Preparation	Species	Parameter	Value	Reference
[3H]PD 140376	Radioligand Binding	Gastric Gland Homogenates	Guinea Pig	Kd	0.1-0.2 nM	[1]
PD 134308	Gastric Acid Secretion (in vivo)	Anesthetized Rat	Rat	ED50	0.05 $\mu$ mol/kg	[2]
PD 134308	Pentagastrin-stimulated acid secretion	Isolated immature rat stomach	Rat	pKB	~7.4-7.6	[3]
YM022	<sup>14</sup> C-aminopyrine uptake	Isolated rabbit gastric glands	Rabbit	IC50	0.0012 $\mu$ M	
L-365,260	Pentagastrin-stimulated acid secretion	Humans	Human	50% inhibition at plasma conc.	502 $\pm$ 108 ng/ml	[4]

## Signaling Pathways

### CCK-B Receptor Signaling in Gastric Mucosa

The binding of gastrin to the CCK-B receptor on enterochromaffin-like (ECL) cells and parietal cells initiates a signaling cascade that is pivotal for gastric acid secretion and cell growth. The pathway is primarily mediated by the Gq alpha subunit of the heterotrimeric G protein.



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CCK-B receptor signaling pathway.

## Experimental Protocols

### A. Gastric Acid Secretion Assay ([<sup>14</sup>C]Aminopyrine Uptake)

This in vitro assay indirectly measures acid secretion in isolated gastric glands by quantifying the accumulation of the weak base [<sup>14</sup>C]aminopyrine in acidic spaces.

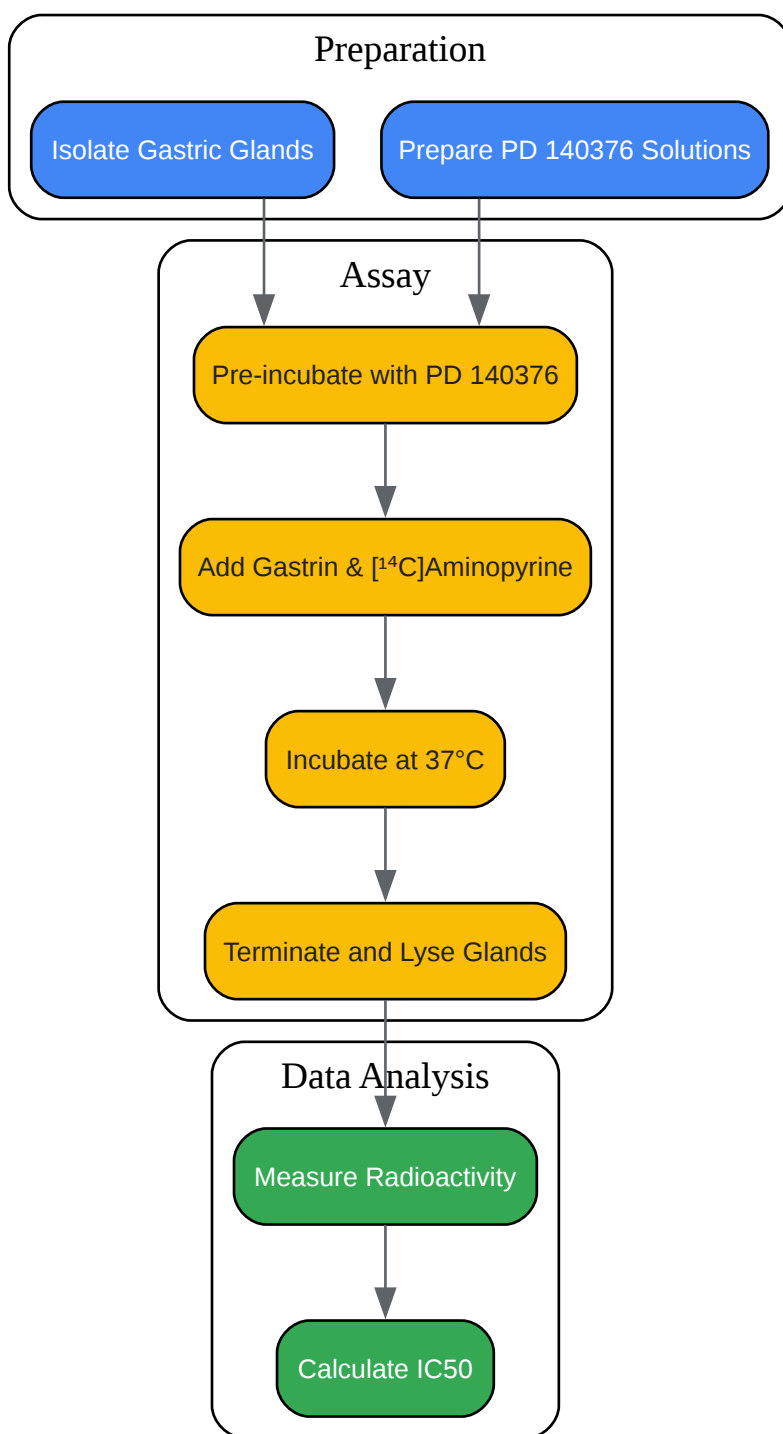
Materials:

- **PD 140376**
- Gastrin or Pentagastrin (stimulant)
- [<sup>14</sup>C]Aminopyrine
- Collagenase
- Krebs-Ringer-HEPES buffer
- Isolated gastric glands (from rabbit or rat)

- Scintillation fluid and counter

Protocol:

- Preparation of **PD 140376** Stock Solution: Dissolve **PD 140376** in DMSO to prepare a 10 mM stock solution. Further dilutions should be made in the assay buffer. The final DMSO concentration in the assay should not exceed 0.1%.
- Isolation of Gastric Glands: Isolate gastric glands from the gastric mucosa of a rabbit or rat by collagenase digestion.
- Pre-incubation with **PD 140376**: Pre-incubate the isolated gastric glands with varying concentrations of **PD 140376** (e.g., 0.1 nM to 1  $\mu$ M) or vehicle (DMSO) for 30 minutes at 37°C.
- Stimulation: Add a submaximal concentration of gastrin or pentagastrin (e.g., 10 nM) and [ $^{14}$ C]aminopyrine (0.1  $\mu$ Ci/mL) to the gland suspension.
- Incubation: Incubate for 30 minutes at 37°C with gentle shaking.
- Termination and Measurement: Terminate the reaction by centrifuging the glands and removing the supernatant. Lyse the glands and measure the radioactivity using a scintillation counter.
- Data Analysis: Calculate the aminopyrine accumulation ratio. Determine the IC<sub>50</sub> value for **PD 140376** by plotting the percentage inhibition of gastrin-stimulated aminopyrine uptake against the log concentration of **PD 140376**.



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Workflow for the aminopyrine uptake assay.

## B. Histamine Release Assay

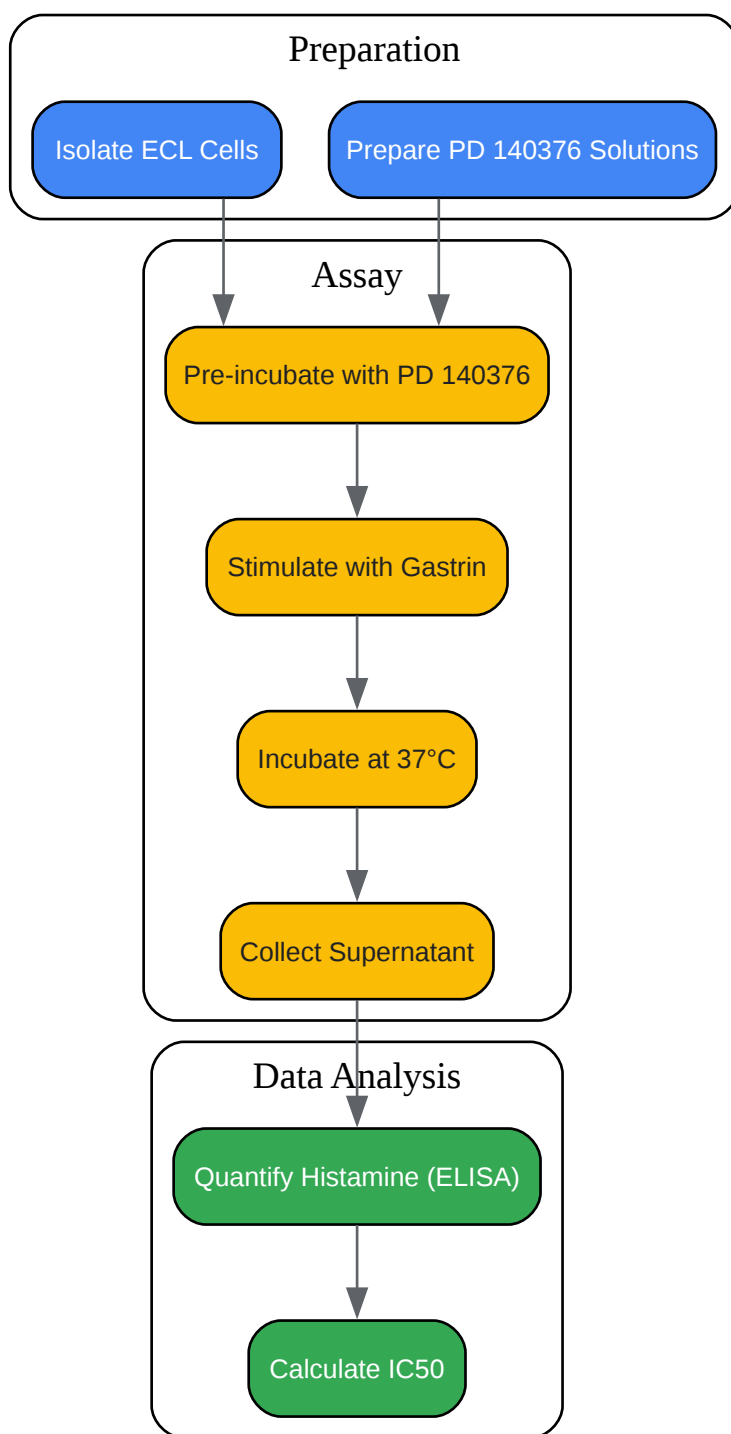
This assay measures the ability of **PD 140376** to inhibit gastrin-induced histamine release from isolated ECL cells.

Materials:

- **PD 140376**
- Gastrin (stimulant)
- Isolated ECL cells
- Assay buffer (e.g., Tyrode's solution)
- Histamine ELISA kit

Protocol:

- Preparation of **PD 140376**: Prepare a stock solution of **PD 140376** in DMSO and make serial dilutions in the assay buffer.
- Cell Preparation: Isolate and purify ECL cells from rat gastric mucosa.
- Pre-incubation: Pre-incubate the ECL cells with various concentrations of **PD 140376** (e.g., 0.1 nM to 1  $\mu$ M) or vehicle for 30 minutes at 37°C.
- Stimulation: Add gastrin (e.g., 10 nM) to stimulate histamine release.
- Incubation: Incubate for 15-30 minutes at 37°C.
- Sample Collection: Centrifuge the cells and collect the supernatant.
- Histamine Quantification: Measure the histamine concentration in the supernatant using a commercial ELISA kit.
- Data Analysis: Calculate the percentage inhibition of gastrin-stimulated histamine release and determine the IC<sub>50</sub> value for **PD 140376**.



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Workflow for the histamine release assay.

## C. Cell Proliferation Assay (MTT or BrdU)

This assay assesses the effect of **PD 140376** on the proliferation of gastric epithelial cells (e.g., AGS-B cells, which are AGS cells transfected to express the CCK-B receptor) stimulated by gastrin.

Materials:

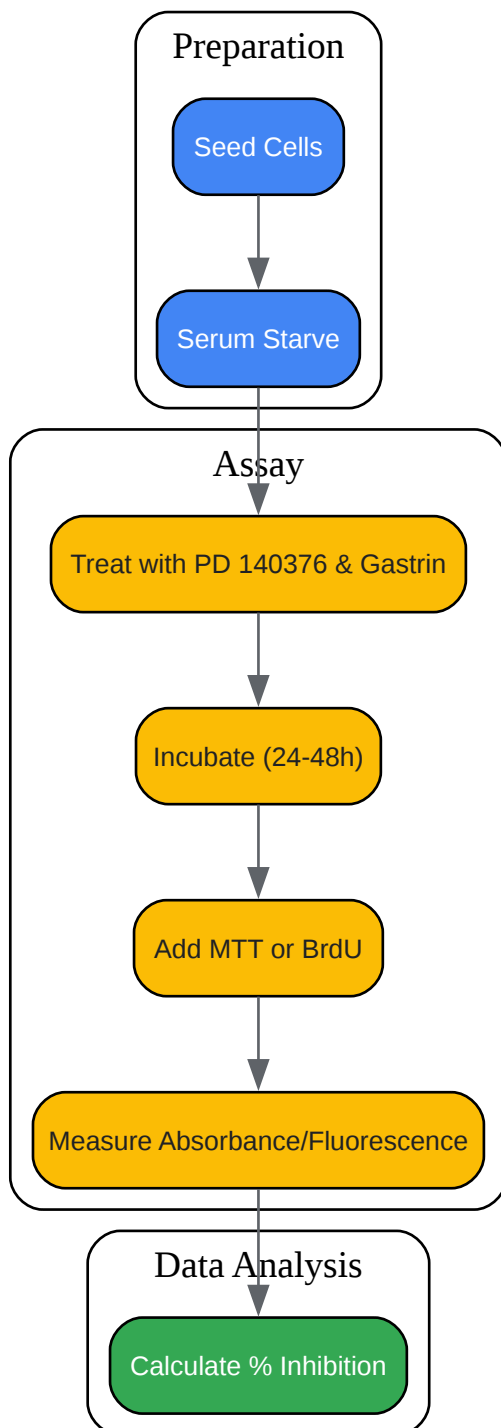
- **PD 140376**
- Gastrin
- Gastric epithelial cell line expressing CCK-B receptors (e.g., AGS-B)
- Cell culture medium and supplements
- MTT reagent or BrdU labeling reagent and detection kit
- 96-well plates
- Microplate reader

Protocol (MTT Assay):

- **Cell Seeding:** Seed the gastric epithelial cells in a 96-well plate and allow them to adhere overnight.
- **Serum Starvation:** Synchronize the cells by incubating them in a serum-free medium for 24 hours.
- **Treatment:** Treat the cells with various concentrations of **PD 140376** (e.g., 1 nM to 10  $\mu$ M) in the presence or absence of gastrin (e.g., 10 nM) for 24-48 hours.
- **MTT Addition:** Add MTT reagent to each well and incubate for 4 hours at 37°C.
- **Solubilization:** Add a solubilization solution (e.g., DMSO or a proprietary detergent) to dissolve the formazan crystals.
- **Measurement:** Measure the absorbance at 570 nm using a microplate reader.



- Data Analysis: Express the results as a percentage of the control (gastrin-stimulated) and determine the inhibitory effect of **PD 140376**.



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Workflow for the cell proliferation assay.

Note on BrdU Assay: A BrdU assay can be used as an alternative to the MTT assay for a more direct measurement of DNA synthesis. The protocol involves labeling the cells with BrdU, followed by immunodetection of incorporated BrdU.

## Conclusion

**PD 140376** is a powerful research tool for elucidating the role of the CCK-B receptor in gastric mucosal function. The protocols outlined in these application notes provide a framework for investigating its effects on gastric acid secretion, histamine release, and cell proliferation. Researchers should optimize the specific conditions, such as cell numbers, incubation times, and reagent concentrations, for their particular experimental system.

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## References

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- 3. Pharmacological analysis of the CCKB/gastrin receptors mediating pentagastrin-stimulated gastric acid secretion in the isolated stomach of the immature rat - PubMed [pubmed.ncbi.nlm.nih.gov]
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